

Application Notes and Protocols for Exhaust Dyeing with Reactive Orange 86

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These application notes provide a comprehensive overview and detailed protocols for the exhaust dyeing of cellulosic substrates, such as cotton, with C.I. **Reactive Orange 86**. This document is intended to guide laboratory-scale dyeing operations, offering insights into the reaction mechanism, key process parameters, and a step-by-step experimental workflow.

Introduction

C.I. Reactive Orange 86 is an azo-class reactive dye that forms a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions, resulting in dyeings with high wash fastness.[1][2] The exhaust dyeing method is a common batch process where the textile substrate is circulated in a dye bath that gradually becomes exhausted of the dye.[3][4] The process is critically dependent on parameters such as temperature, pH, electrolyte concentration, and time to ensure even dye uptake and efficient fixation.[5] Reactive Orange 86 is typically classified as a "hot brand" reactive dye, necessitating higher temperatures for optimal fixation.[6][7]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the exhaust dyeing of cotton with **Reactive Orange 86**. These values are based on typical procedures for hot brand reactive dyes and should be optimized for specific substrates and desired shade depths.



Table 1: General Recipe for Exhaust Dyeing of Cotton with Reactive Orange 86

Parameter	Value	Unit	Notes
Dye Concentration	0.5 - 4.0	% o.w.f.*	Dependent on the desired depth of shade.
Liquor Ratio	1:10 - 1:30	-	Ratio of the weight of the dyeing liquor to the weight of the fabric.[8]
Salt (Glauber's Salt or NaCl)	20 - 80	g/L	Acts as an exhausting agent to promote dye uptake.[5][8]
Alkali (Soda Ash, Na₂CO₃)	5 - 20	g/L	Acts as a fixing agent to create an alkaline environment for the dye-fiber reaction.[5]
Wetting Agent	0.5 - 1.0	g/L	Improves the wettability of the fabric.[8]
Sequestering Agent	0.5 - 1.0	g/L	Sequesters hard water ions that can interfere with dyeing.

^{*%} o.w.f. = on the weight of fabric

Table 2: Process Parameters for Exhaust Dyeing



Parameter	Value	Unit	Phase
Initial Temperature	30 - 40	°C	Exhaustion
Exhaustion Temperature	80 - 95	°C	Exhaustion
Fixation Temperature	80 - 95	°C	Fixation
Exhaustion Time	30 - 45	minutes	Exhaustion
Fixation Time	45 - 60	minutes	Fixation
pH (Exhaustion)	6.0 - 7.0	-	Exhaustion
pH (Fixation)	10.5 - 11.5	-	Fixation

Experimental Protocol: Exhaust Dyeing of Cotton with Reactive Orange 86

This protocol details a laboratory procedure for dyeing a 10-gram sample of pre-scoured and bleached cotton fabric to a medium depth of shade.

3.1. Materials and Reagents:

- Pre-scoured and bleached 100% cotton fabric (10 g)
- C.I. Reactive Orange 86
- Sodium Chloride (NaCl) or Glauber's Salt (Na₂SO₄)
- Sodium Carbonate (Soda Ash, Na₂CO₃)
- Wetting agent
- Sequestering agent
- Acetic Acid (for neutralization)
- Non-ionic soaping agent



- · Distilled or deionized water
- Laboratory dyeing machine or a thermostatically controlled water bath with a stirrer
- Beakers, graduated cylinders, and a precision balance
- pH meter or pH indicator strips

3.2. Stock Solution Preparation:

- Dye Stock Solution (1% w/v): Accurately weigh 1.0 g of Reactive Orange 86 powder. Make a smooth paste with a small amount of cold water, then dissolve it completely in 100 mL of warm water (approx. 50°C).
- Salt Solution (200 g/L): Dissolve 20.0 g of NaCl or Na₂SO₄ in distilled water and make up the volume to 100 mL.
- Alkali Solution (100 g/L): Dissolve 10.0 g of Na₂CO₃ in distilled water and make up the volume to 100 mL.

3.3. Dyeing Procedure:

- Dye Bath Preparation:
 - Set the liquor ratio to 1:20. For a 10 g fabric sample, the total dye bath volume will be 200 mL.
 - To a 250 mL beaker or the dyeing vessel, add 150 mL of distilled water.
 - Add 1 mL of wetting agent stock solution (assuming a 10% stock) and 1 mL of sequestering agent stock solution (assuming a 10% stock) to achieve a concentration of 0.5 g/L each.
 - Adjust the initial pH of the dye bath to 6.5 7.0 if necessary.
 - Place the pre-wetted 10 g cotton fabric into the dye bath.
 - Set the temperature to 30°C and allow the fabric to run for 5-10 minutes for even wetting.



• Exhaustion Phase:

- Add the required amount of dye stock solution. For a 2% shade, add 20 mL of the 1% dye stock solution.
- Gradually raise the temperature to 85°C over 30 minutes.
- After reaching 85°C, add the required amount of salt solution. For a 60 g/L concentration,
 add 60 mL of the 200 g/L salt solution in three portions over 15 minutes.
- Continue the dyeing process at 85°C for an additional 30 minutes to allow for dye exhaustion.

Fixation Phase:

- After the exhaustion phase, carefully add the required amount of alkali solution. For a 15 g/L concentration, add 30 mL of the 100 g/L soda ash solution to the dye bath over 10-15 minutes. This will raise the pH to approximately 10.5-11.5.[8]
- Continue dyeing at 85°C for 45-60 minutes to ensure complete fixation of the dye to the fiber.

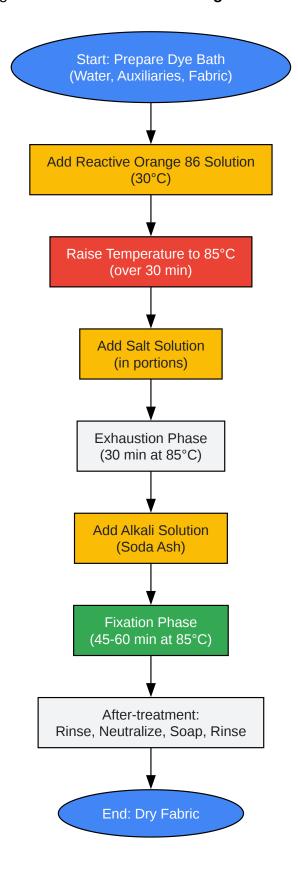
3.4. After-treatment (Wash-off):

- Drain the dye bath and rinse the fabric thoroughly with cold running water until the water runs clear.
- Neutralize the fabric by treating it in a bath containing 1 g/L of acetic acid at 50°C for 10 minutes.
- Prepare a soaping bath containing 2 g/L of a non-ionic soaping agent at a 1:20 liquor ratio.
- Treat the dyed fabric in the soaping bath at a boil (95-100°C) for 10-15 minutes to remove any unfixed or hydrolyzed dye.
- Rinse the fabric with hot water, followed by a final cold water rinse.
- Squeeze the excess water from the fabric and allow it to air dry.



Visualizations

Diagram 1: Exhaust Dyeing Workflow for Reactive Orange 86

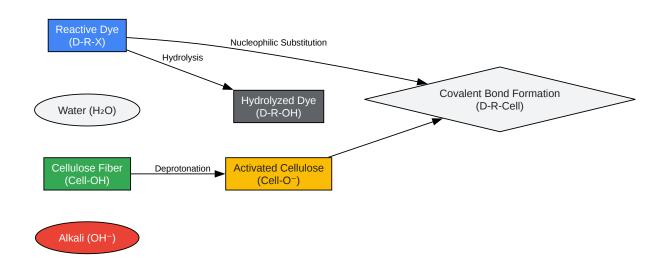




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Caption: Workflow for the exhaust dyeing of cotton with Reactive Orange 86.

Diagram 2: Signaling Pathway of Reactive Dye Fixation



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